

A Technical Guide to 1-Amino-2-naphthoic Acid: Commercial Availability and Purity

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Compound of Interest

Compound Name: 1-Amino-2-naphthoic acid

Cat. No.: B1279704

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability and purity of **1-Amino-2-naphthoic acid** (CAS No. 4919-43-1), a crucial building block in pharmaceutical and chemical synthesis. This document details commercially available grades, potential impurities, and analytical methodologies for purity assessment, designed to assist researchers and drug development professionals in sourcing and utilizing this compound.

Commercial Availability

1-Amino-2-naphthoic acid is available from a range of chemical suppliers, with purities generally suitable for research and development purposes. The compound is typically offered in quantities ranging from milligrams to kilograms. Below is a summary of representative suppliers and their stated purities.

Supplier	Stated Purity	Available Quantities
AK Scientific	95%	250mg, 1g, 5g, 25g[1]
BLD Pharm	Not specified	Various
Chemsrce (multiple listings)	98.0%	250mg, 1g, 5g, 10g, 100g, 1kg[2]
Guidechem	99%	Kilogram to drum quantities[3]
Hangzhou ZeErRui Chemical Co., Ltd.	99%	Inquire for details

Note: This table is not exhaustive and represents a snapshot of available information. Researchers should always request a certificate of analysis for lot-specific data.

Purity and Impurity Profile

The purity of commercially available **1-Amino-2-naphthoic acid** typically ranges from 95% to over 99%. The impurity profile is largely dependent on the synthetic route employed. A common potential impurity in related amino-naphthoic acids is the isomeric 5-amino-2-naphthoic acid.[4] The presence of starting materials, by-products, and solvent residues are also possibilities.

A certificate of analysis for a related compound, 6-Amino-2-naphthoic acid, indicates potential impurities such as 5-amino-2-naphthoic acid and 6-hydroxy-2-naphthoic acid.[4] While not directly applicable to **1-Amino-2-naphthoic acid**, this provides insight into the types of related substances that may be present.

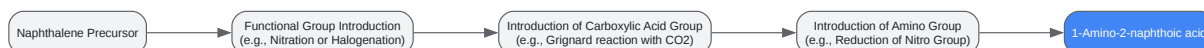
Synthesis and Purification

Synthetic Pathway

A documented synthesis of **1-Amino-2-naphthoic acid** is referenced in the Journal of Medicinal Chemistry.[5] While the detailed experimental protocol from this specific publication was not retrieved in the search, a general understanding of the synthesis of aminonaphthalene carboxylic acids can be derived from related literature. The synthesis often involves the modification of a naphthalene backbone, for instance, through amination and carboxylation

reactions. A plausible synthetic route could involve the amination of a suitable naphthoic acid precursor or the carboxylation of an aminonaphthalene derivative.

Below is a conceptual workflow for the synthesis of an aminonaphthoic acid.



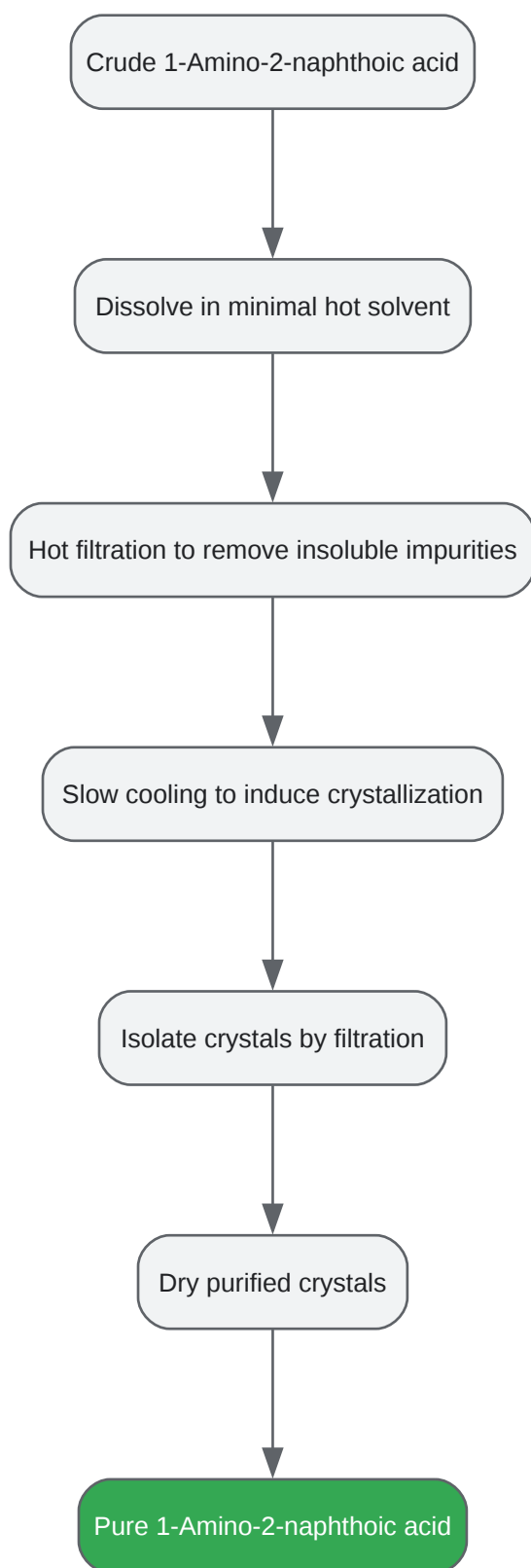
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Caption: Conceptual synthetic workflow for **1-Amino-2-naphthoic acid**.

Purification

Recrystallization is a standard method for the purification of solid organic compounds like **1-Amino-2-naphthoic acid**. The choice of solvent is critical and is dependent on the solubility profile of the compound and its impurities. For acidic and basic compounds, adjusting the pH can be utilized to facilitate crystallization.^[6] Common solvent systems for the recrystallization of organic molecules include mixtures like heptane/ethyl acetate, methanol/water, and acetone/water.^[7]

A general workflow for purification by recrystallization is outlined below.



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Caption: General workflow for purification by recrystallization.

Analytical Methods for Purity Assessment

A combination of chromatographic and spectroscopic techniques is essential for the comprehensive purity assessment of **1-Amino-2-naphthoic acid**.

High-Performance Liquid Chromatography (HPLC)

HPLC is a primary method for determining the purity of non-volatile organic compounds. For aminobenzoic acid isomers, reversed-phase HPLC is a common technique. The selection of the column and mobile phase is crucial for achieving good separation.

While a specific, validated method for **1-Amino-2-naphthoic acid** was not found in the literature search, a starting point for method development can be inferred from methods for related compounds. For instance, a method for N-Acetyl-(1-amino-2-naphthol-6-sulfonic acid) utilizes a C18 column with a mobile phase of acetonitrile, water, and phosphoric acid.[8] For amino columns (NH₂), a mobile phase pH between 3 and 7 is recommended to prevent hydrolysis of the stationary phase.[9]

A logical workflow for HPLC method development is presented below.



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Caption: Workflow for HPLC method development for **1-Amino-2-naphthoic acid**.

Spectroscopic Methods

Spectroscopic analysis is vital for structural confirmation and identification of impurities.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ¹³C NMR are powerful tools for elucidating the chemical structure of **1-Amino-2-naphthoic acid** and identifying impurities. While specific spectra for this compound were not found in the search results, spectra for related compounds like 1-naphthylamine[10] and 2-naphthol can provide an indication of the expected chemical shifts for the naphthalene ring system. A general ¹³C

NMR chemical shift table indicates expected ranges for aromatic and carboxylic acid carbons.[11]

- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR spectroscopy can confirm the presence of key functional groups, such as the amino (N-H stretching), carboxylic acid (O-H and C=O stretching), and the aromatic ring (C-H and C=C stretching) in **1-Amino-2-naphthoic acid**. The NIST WebBook provides an IR spectrum for the related 1-naphthalenecarboxylic acid, which can serve as a reference.[12]
- Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, aiding in its identification and the characterization of impurities.

Conclusion

1-Amino-2-naphthoic acid is a commercially available reagent with purities generally suitable for research and development. For applications requiring high purity, researchers should carefully select suppliers and always request a lot-specific certificate of analysis.

Understanding the potential impurities arising from the synthetic route is crucial. Purification can be achieved through standard techniques like recrystallization. A combination of HPLC and spectroscopic methods is recommended for rigorous purity assessment and structural confirmation. Further investigation into the cited literature for detailed experimental protocols is advised for researchers planning to synthesize or use this compound in sensitive applications.

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